

Application Note: Analysis of Ametoctradin Residues in Plant Tissues using HPLC

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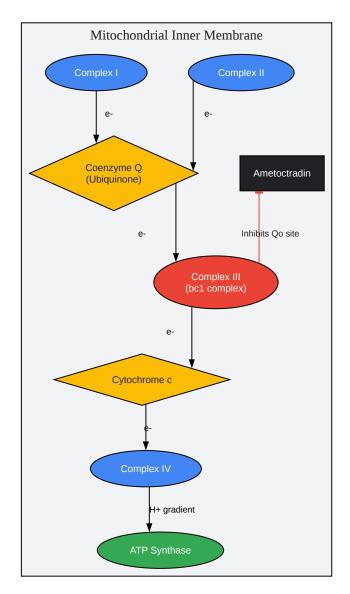
Introduction

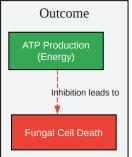
Ametoctradin is a fungicide belonging to the triazolopyrimidine class, effective against Oomycete pathogens in various crops.[1] It functions by inhibiting mitochondrial respiration at the bc1 complex (Complex III), thereby disrupting the energy supply of the fungus.[1][2][3] Monitoring its residue levels in plant tissues is crucial for ensuring food safety and for research and development purposes. This document provides a detailed protocol for the analysis of ametoctradin residues in plant matrices using High-Performance Liquid Chromatography (HPLC) with UV detection.

Mode of Action of Ametoctradin

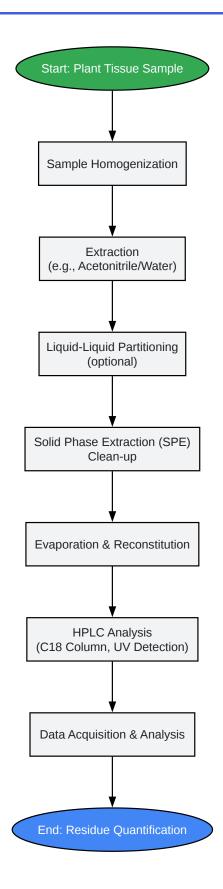
Ametoctradin's fungicidal activity stems from its ability to block the electron transport chain in the mitochondria of Oomycete pathogens. Specifically, it binds to the Qo site of the cytochrome bc1 complex (Complex III), which prevents the transfer of electrons and halts ATP synthesis, ultimately leading to fungal cell death.[2][3][4]











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